

# in vitro activity of the small molecule AI-10-47

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## Compound of Interest

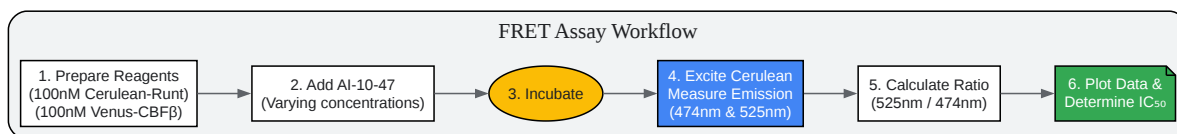
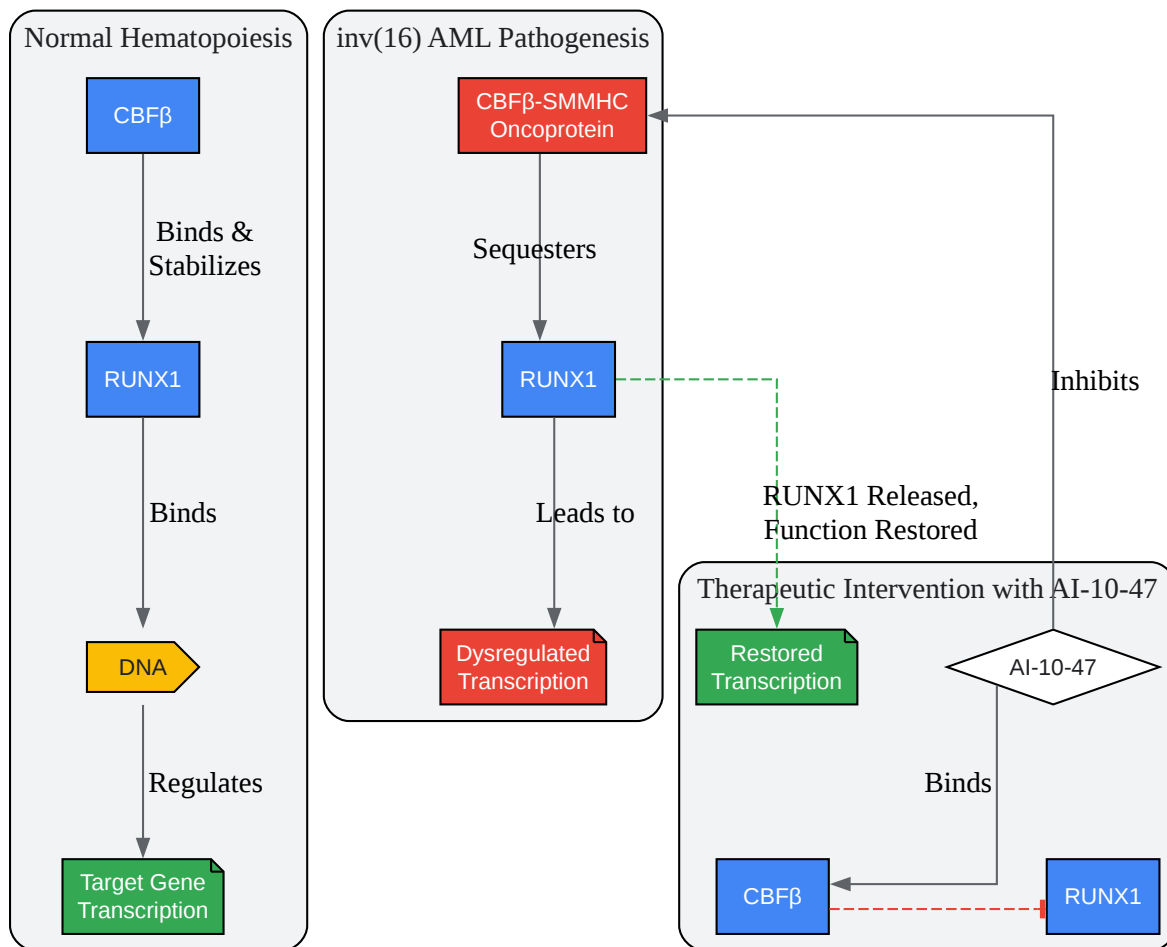
Compound Name: AI-10-47

Cat. No.: B8143755

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## Core Mechanism of Action

**AI-10-47** is an inhibitor of the CBF $\beta$ -RUNX binding interaction.[1][2] In normal hematopoiesis, CBF $\beta$  heterodimerizes with RUNX proteins, enhancing their DNA affinity and stabilizing them to regulate the transcription of key developmental genes.[3][4] In certain cancers, such as acute myeloid leukemia (AML) with an inversion on chromosome 16 [inv(16)], a CBF $\beta$ -Smooth Muscle Myosin Heavy Chain (SMMHC) fusion protein is formed. This oncoprotein outcompetes wild-type CBF $\beta$  for binding to RUNX1, leading to dysregulated gene expression and leukemogenesis.[3][5] **AI-10-47** and its derivatives were developed to bind to CBF $\beta$ , disrupt this critical interaction, and restore normal RUNX1-mediated transcription.[3][6]



## Co-Immunoprecipitation Workflow

1. Treat SEM cells  
(10 $\mu$ M AI-10-47, 6h)

2. Lyse cells  
(RIPA Buffer)

3. Immunoprecipitate  
(Anti-RUNX1 Ab)

4. Capture Complex  
(Protein A Beads)

5. Wash Beads

6. Elute Proteins

7. Western Blot  
(Detect CBF $\beta$ )

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. A small-molecule inhibitor of the aberrant transcription factor CBF $\beta$ -SMMHC delays leukemia in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. oncotarget.com [oncotarget.com]
- 5. blogs.the-hospitalist.org [blogs.the-hospitalist.org]
- 6. Small Molecule Inhibitor of CBF $\beta$ -RUNX Binding for RUNX Transcription Factor Driven Cancers - PMC [pmc.ncbi.nlm.nih.gov]
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